

How to prepare 1-(1-Naphthyl)piperazine stock solutions in DMSO

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Compound of Interest

Compound Name: **1-(1-Naphthyl)piperazine**

Cat. No.: **B079542**

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This guide provides detailed instructions and troubleshooting advice for the preparation, storage, and use of **1-(1-Naphthyl)piperazine** stock solutions in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

For accurate preparation of stock solutions, it is crucial to use the correct molecular weight corresponding to the form of the compound (free base or hydrochloride salt).

Parameter	1-(1-Naphthyl)piperazine (Free Base)	1-(1-Naphthyl)piperazine (Hydrochloride)
Molecular Formula	C ₁₄ H ₁₆ N ₂	C ₁₄ H ₁₆ N ₂ • HCl
Molecular Weight (g/mol)	212.29[1][2]	248.7[3]
Appearance	White or colorless crystalline solid[4]	Crystalline solid[3]
Solubility in DMSO	Data not specified; expected to be soluble.	20 mg/mL[3]
Recommended Storage	Store at -20°C for long-term stability.	Store at -20°C for long-term stability (≥ 4 years).[3]

Experimental Protocol: Preparing a 10 mM Stock Solution of 1-(1-Naphthyl)piperazine Hydrochloride in DMSO

This protocol details the steps to prepare a 10 mM stock solution, a common starting concentration for creating working solutions for various assays.

Materials:

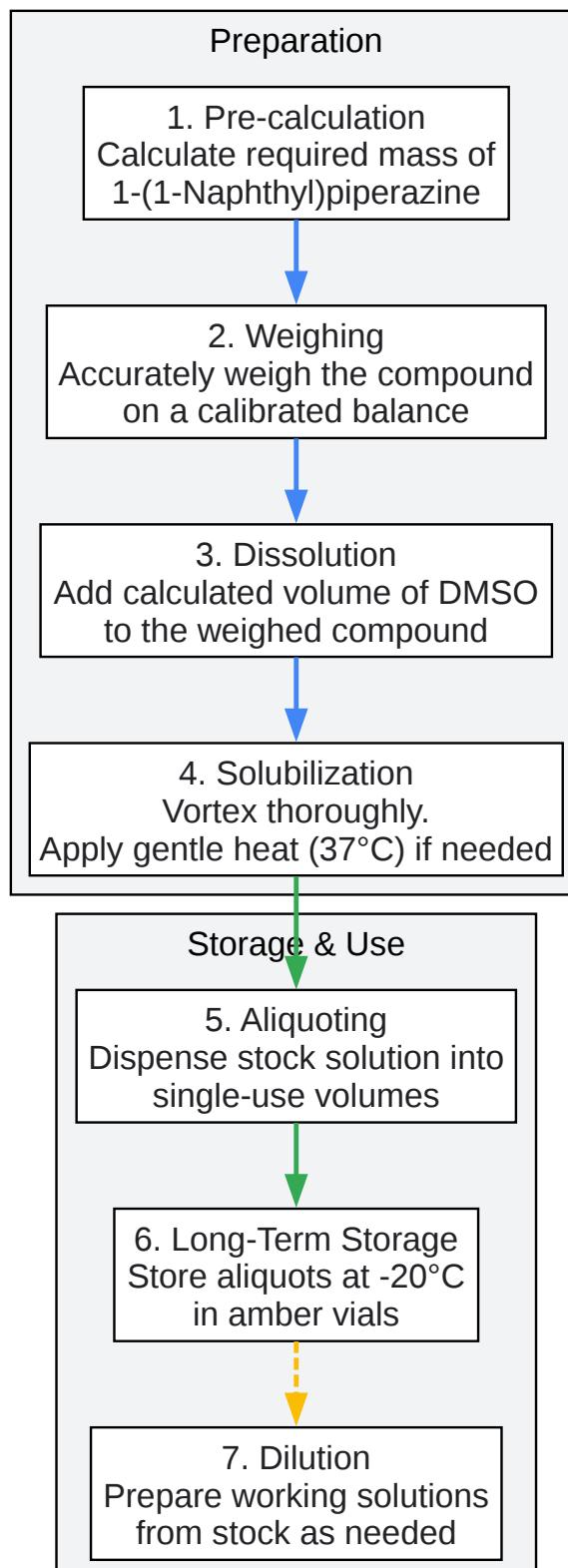
- **1-(1-Naphthyl)piperazine** hydrochloride (Purity \geq 98%)[3]
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber microcentrifuge tubes or vials
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Pre-calculation: Determine the mass of **1-(1-Naphthyl)piperazine** hydrochloride required for your desired stock concentration and volume.
 - Formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 248.7 \text{ g/mol} \times 1000 \text{ mg/g} = 2.487 \text{ mg}$
- Weighing: In a fume hood or well-ventilated area, carefully weigh the calculated amount of the compound using an analytical balance.

- Dissolution:
 - Transfer the weighed powder into a sterile amber vial.
 - Add the calculated volume of high-purity DMSO.
 - Tightly cap the vial and vortex thoroughly until the powder is completely dissolved.
 - If the compound does not dissolve readily, gentle warming in a 37°C water bath can be applied to aid dissolution.[5]
 - Visually inspect the solution to ensure no visible particles remain.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots in tightly sealed amber vials at -20°C for long-term stability.[3]

Stock Solution Preparation Workflow

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